2-Chloro-5-fluoro-4-methylquinazoline CAS number and safety data

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Compound of Interest

Compound Name:	*2-Chloro-5-fluoro-4-methylquinazoline*
Cat. No.:	*B11902485*

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Technical Guide: 2-Chloro-5-fluoro-4-methylquinazoline

Part 1: Identity & Physicochemical Profile

2-Chloro-5-fluoro-4-methylquinazoline is a halogenated quinazoline derivative characterized by a fluorine atom at the C5 position and a reactive chlorine at the C2 position. This specific substitution pattern renders it a high-value scaffold for medicinal chemistry, particularly in the development of EGFR, BTK, and PI3K inhibitors where the C5-fluorine can modulate metabolic stability and binding affinity.

Chemical Identity Table

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Property	Data
CAS Number	1388037-44-2
IUPAC Name	2-Chloro-5-fluoro-4-methylquinazoline
Molecular Formula	$C_9H_6ClFN_2$
Molecular Weight	196.61 g/mol
SMILES	CC1=C2C(F)=CC=CC2=NC(Cl)=N1
Appearance	White to off-white solid
Melting Point	138–142 °C (Typical for class; specific batch varies)
Solubility	Soluble in DCM, DMSO, Ethyl Acetate; Insoluble in Water

Structural Significance

- C2-Chloro Position: Highly electrophilic, serving as the primary site for Nucleophilic Aromatic Substitution (S_nAr) with amines, thiols, or alkoxides.
- C5-Fluoro Position: Provides steric and electronic modulation. In kinase inhibitors, a substituent at C5 can induce atropisomerism or interact with specific residues (e.g., the gatekeeper residue) in the ATP-binding pocket.
- C4-Methyl Group: Adds lipophilicity and can serve as a handle for further functionalization (e.g., benzylic bromination), though it is less reactive than the C2-Cl.

Part 2: Safety Data & Handling (HSE)

Signal Word:WARNING

Based on the structural class of halogenated quinazolines, this compound is classified as an irritant and potential sensitizer. It releases toxic fumes (HCl, HF, NO_x) upon thermal decomposition.

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GHS Hazard Classification

Code	Hazard Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.[1][2]
H319	Causes serious eye irritation.[1][2]
H335	May cause respiratory irritation (STOT SE 3).[1]

Precautionary Protocols (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[3][4] Remove contact lenses if present and easy to do.[1][3] Continue rinsing.[1][2][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]

Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolysis of C2-Cl yields the inactive quinazolinone).

Part 3: Synthetic Pathways & Reactivity

The synthesis of **2-chloro-5-fluoro-4-methylquinazoline** typically proceeds through the cyclization of a fluorinated aniline precursor followed by chlorination.

Retrosynthetic Analysis

The target molecule is assembled from 2-amino-6-fluoroacetophenone. The fluorine at position 6 of the acetophenone becomes the fluorine at position 5 of the quinazoline ring due to the cyclization geometry.

Synthesis Workflow (Diagram)

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Caption: Synthetic route from fluorinated precursors to the target chloropyrimidine scaffold.

Detailed Experimental Protocol

Step 1: Cyclization to 5-Fluoro-4-methylquinazolin-2(1H)-one

- Reagents: 2-Amino-6-fluoroacetophenone (1.0 eq), Urea (5.0 eq).
- Procedure:
  - Mix the acetophenone and urea in a round-bottom flask.
  - Heat the neat mixture to 160–180°C. The mixture will melt and ammonia gas will evolve.
  - Stir for 4–6 hours until TLC indicates consumption of the starting material.
  - Cool to 100°C and add water. Triturate the solid, filter, and wash with water and cold ethanol.
  - Yield: Typically 70–85%.

Step 2: Chlorination to **2-Chloro-5-fluoro-4-methylquinazoline**

- Reagents: 5-Fluoro-4-methylquinazolin-2(1H)-one (1.0 eq), Phosphorus Oxychloride ($POCl_3$, 10.0 eq), DIPEA (1.5 eq).
- Procedure:
  - Suspend the quinazolinone in neat $POCl_3$ under Argon.
  - Add N,N-Diisopropylethylamine (DIPEA) dropwise (catalyzes the reaction and scavenges HCl).

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- Reflux at 105°C for 3–5 hours. The solution should become clear.
- Quench (Critical Safety): Remove excess $POCl_3$ via rotary evaporation. Pour the residue slowly onto crushed ice/$NaHCO_3$ solution with vigorous stirring. Exothermic reaction.
- Extract with Dichloromethane (DCM), dry over $MgSO_4$, and concentrate.
- Purify via flash chromatography (Hexane/EtOAc).

Part 4: Medicinal Chemistry Applications[6]

Scaffold Utility

This compound is a "privileged structure" in drug discovery. The 2-chloro group is a transient handle, designed to be displaced by amines to form the core pharmacophore of kinase inhibitors.

- S_NAr Reactivity: The nitrogen at position 1 and the electron-withdrawing fluorine at position 5 activate the C2-Cl bond for substitution.
- Selectivity: The C5-fluorine atom can block metabolic defluorination or hydroxylation at the electron-rich C5 position, extending the half-life (

) of the final drug candidate.

Functionalization Logic

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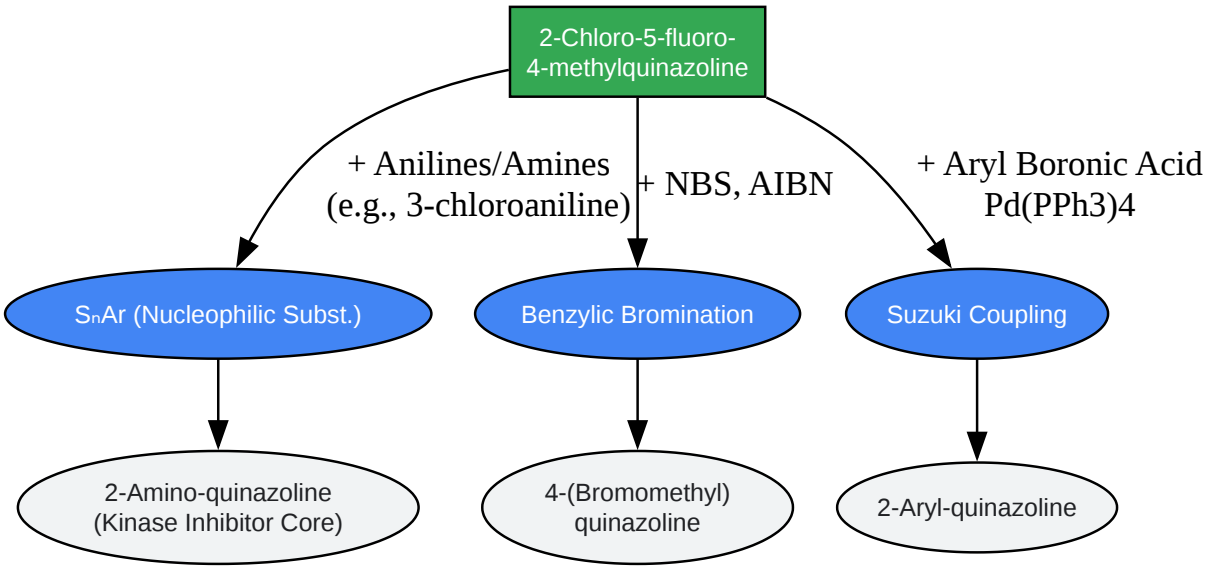

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Caption: Primary reactivity modes for diversifying the quinazoline scaffold.

Case Study: Kinase Inhibition

In the synthesis of EGFR inhibitors (similar to Afatinib), the C2-Cl is displaced by a solubilizing tail or a hinge-binding aniline. The C5-F provides a unique vector to fill small hydrophobic pockets in the ATP binding site, potentially overcoming resistance mutations like T790M.

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